

Technical Guide: 1-Benzoylpiperazine-d8 Safety and Handling

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Compound of Interest

Compound Name: 1-Benzoylpiperazine-d8

Cat. No.: B12401011

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Disclaimer: No specific Safety Data Sheet (SDS) for **1-Benzoylpiperazine-d8** is publicly available. The following information is compiled from the SDS of the parent compound, 1-Benzoylpiperazine, and should be used as a primary reference for safety and handling. The toxicological and physical properties of the deuterated compound are expected to be very similar to its non-deuterated counterpart.

Introduction

1-Benzoylpiperazine-d8 is the deuterium-labeled form of 1-Benzoylpiperazine.[1][2] Deuterated compounds are valuable in pharmaceutical research, particularly in pharmacokinetic studies to trace metabolic pathways and as internal standards in analytical chemistry for their ability to be distinguished from the non-labeled compound by mass spectrometry.[3] 1-Benzoylpiperazine itself is a key intermediate in the synthesis of various pharmaceuticals, including anti-anxiety and antidepressant medications, and is used in neuroscience research to study neurotransmitter systems.[4]

This guide provides a comprehensive overview of the safety, handling, and known properties of 1-Benzoylpiperazine, which should be applied when working with its deuterated analogue.

Physical and Chemical Properties

The following data is for the non-deuterated 1-Benzoylpiperazine.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ N ₂ O	PubChem
Molecular Weight	190.24 g/mol	PubChem[5]
Appearance	White to almost white crystalline powder	Chem-Impex[4]
Melting Point	61 - 68 °C	ChemicalBook, Chem-Impex[4][6]
Boiling Point	145 °C at 0.07 hPa	ChemicalBook[6]
Purity	≥ 98% (GC)	Chem-Impex[4]
CAS Number	13754-38-6	PubChem[5]

Hazard Identification and Safety Data

The hazard information presented below is based on the GHS classifications for 1-Benzoylpiperazine.

GHS Hazard Classification

Hazard Class	Category	GHS Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Source: PubChem[5]

Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
P264	Wash skin thoroughly after handling.[6]	
P271	Use only outdoors or in a well-ventilated area.[5]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[6]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[5]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]	
P319	Get medical help if eye irritation persists.[5]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[5]
P405	Store locked up.[6]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[7]

Source: PubChem, ChemicalBook, Fisher Scientific[5][6][7]

Handling and Storage

Handling:

- Use only under a chemical fume hood.[7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7]
- Avoid dust formation and inhalation.[7]
- Wash hands thoroughly after handling.[6]
- Keep away from heat, sparks, and open flames.[8]

Storage:

- Store in a cool, dry, and well-ventilated place.[8]
- Keep the container tightly closed.[8]
- Incompatible materials include strong oxidizing agents and strong acids.[7]

Toxicological Information

Detailed toxicological studies for 1-Benzoylpiperazine are limited. Most available data sheets for the non-deuterated compound state that no acute toxicity data is available.[6] However, related piperazine compounds like 1-Benzylpiperazine (BZP) are known to have stimulant effects on the central nervous system.[9] Adverse effects of BZP can include agitation, anxiety, palpitations, and in some cases, seizures.[9]

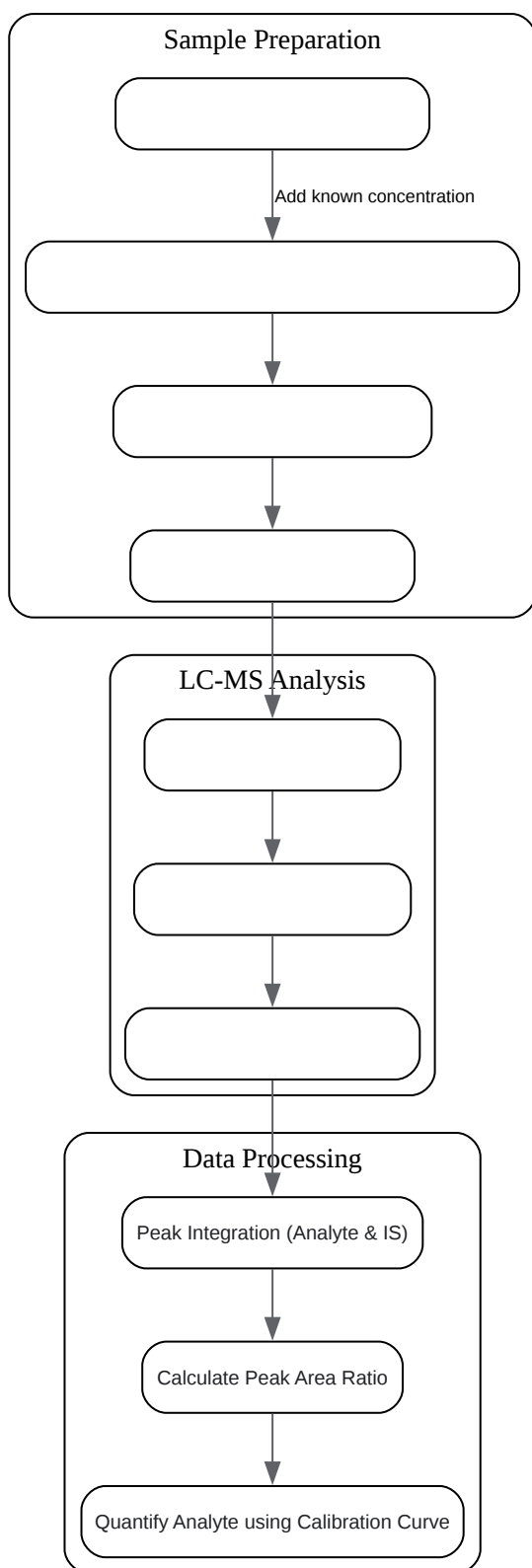
Experimental Protocols and Workflows

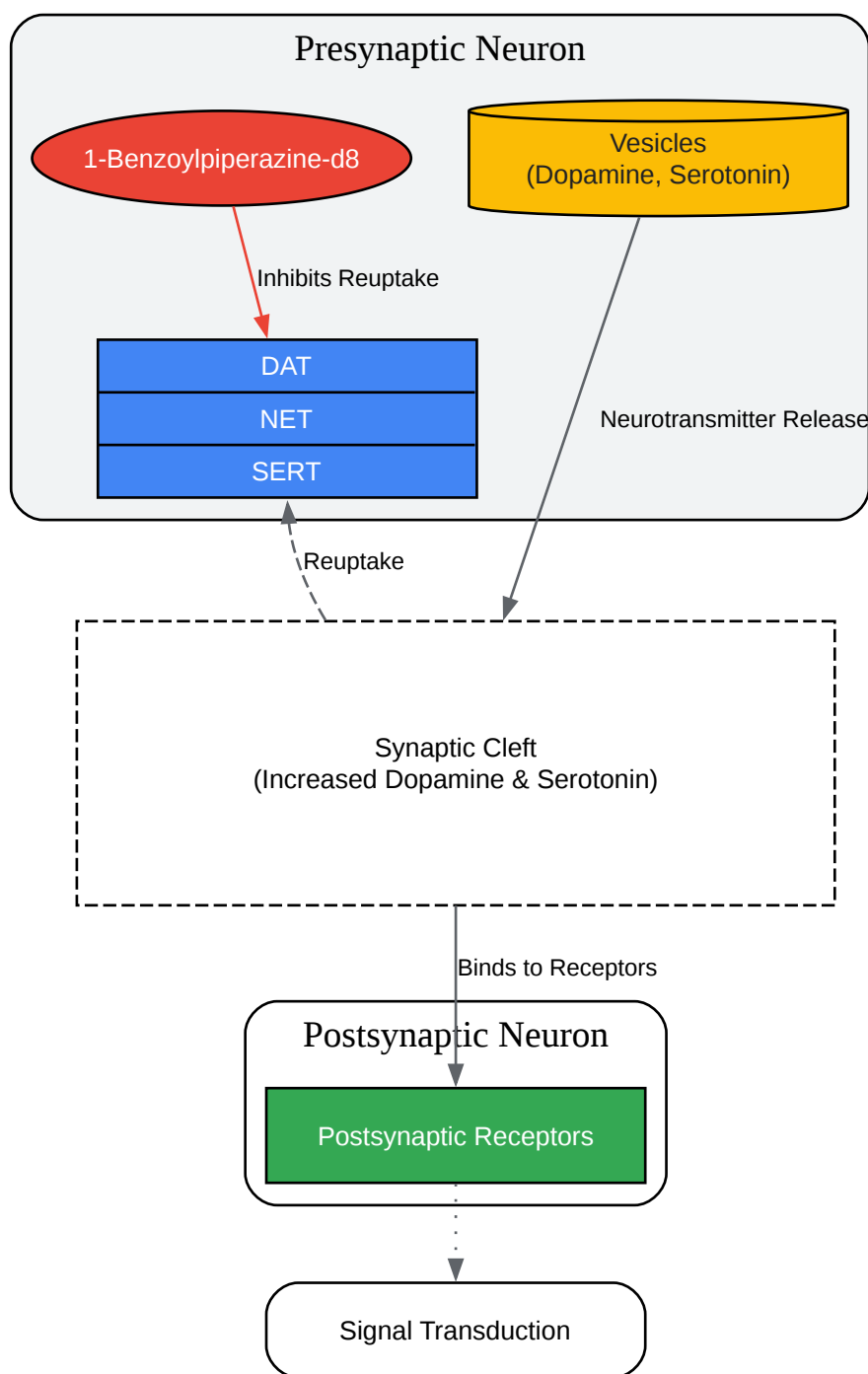
While specific experimental protocols for **1-Benzoylpiperazine-d8** are not detailed in the provided search results, its primary use is as an internal standard in analytical methods, such

as liquid chromatography-mass spectrometry (LC-MS), for the quantification of 1-Benzoylpiperazine in biological or other complex matrices.

Generalized Workflow for Use as an Internal Standard

The following diagram illustrates a typical workflow for using **1-Benzoylpiperazine-d8** as an internal standard in a quantitative analysis.





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